

# Application Notes and Protocols for Preparing LY2365109 Stock Solutions

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed protocols for the preparation of **LY2365109** stock solutions for use in cell culture experiments. **LY2365109** hydrochloride is a potent and selective inhibitor of the glycine transporter 1 (GlyT1), with an IC50 value of 15.8 nM for human GlyT1a.[1][2][3] By blocking GlyT1, **LY2365109** increases extracellular levels of glycine, which in turn potentiates the activity of N-methyl-D-aspartate (NMDA) receptors.[4]

#### **Physicochemical and Solubility Data**

A summary of the key quantitative data for **LY2365109** hydrochloride is presented in the table below for easy reference.



Property	Value
Chemical Name	N-[2-[4-(1,3-Benzodioxol-5-yl)-2-(1,1-dimethylethyl)phenoxy]ethyl]-N-methylglycine hydrochloride
Molecular Weight	421.91 g/mol [5]
Appearance	White to off-white solid[3]
Purity	≥98% (HPLC)[5]
Solubility in DMSO	42.19 mg/mL (100 mM)[5]
Solubility in Ethanol	21.1 mg/mL (50 mM)[5]
Storage of Solid	Desiccate at room temperature[5]
Storage of Stock Solution	-20°C for 1 month or -80°C for 6 months[2][3]

## **Experimental Protocols Materials**

- LY2365109 hydrochloride powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- Ethanol (EtOH), 200 proof (100%), cell culture grade
- Sterile microcentrifuge tubes or vials
- Sterile serological pipettes and pipette tips
- Vortex mixer
- Analytical balance

## Protocol 1: Preparation of a 100 mM LY2365109 Stock Solution in DMSO



This protocol describes the preparation of a high-concentration stock solution in DMSO, which is the recommended solvent for maximum solubility.

- Weighing the Compound: Carefully weigh out the desired amount of LY2365109
  hydrochloride powder using an analytical balance in a chemical fume hood. For example, to
  prepare 1 mL of a 100 mM stock solution, weigh out 42.19 mg of the compound.
- Solvent Addition: Add the appropriate volume of DMSO to the weighed compound. For the example above, add 1 mL of DMSO.
- Dissolution: Vortex the solution until the compound is completely dissolved. Gentle warming
  in a 37°C water bath can be used to aid dissolution if necessary.
- Sterilization (Optional): If required, the stock solution can be sterilized by filtering through a 0.22 μm syringe filter compatible with DMSO.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile
  microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for
  short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[2][3]

### Protocol 2: Preparation of a 50 mM LY2365109 Stock Solution in Ethanol

This protocol is an alternative for experiments where DMSO may interfere with cellular processes.

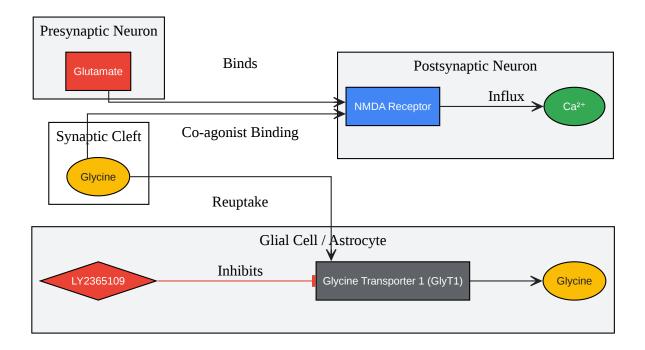
- Weighing the Compound: As in Protocol 1, accurately weigh the desired amount of
   LY2365109 hydrochloride. To prepare 1 mL of a 50 mM stock solution, weigh out 21.1 mg.
- Solvent Addition: Add the corresponding volume of 100% ethanol. For the example, add 1 mL of ethanol.
- Dissolution: Vortex the mixture thoroughly until all the solid has dissolved.
- Aliquoting and Storage: Dispense the stock solution into sterile single-use aliquots and store at -20°C or -80°C as described in the DMSO protocol.



Note on Dilutions: When preparing working solutions for cell culture, ensure that the final concentration of the organic solvent (DMSO or ethanol) is not toxic to the cells. It is recommended to keep the final solvent concentration below 0.5% (v/v).

# Visualizations Signaling Pathway of LY2365109

The following diagram illustrates the mechanism of action of **LY2365109** as a GlyT1 inhibitor at a glutamatergic synapse.



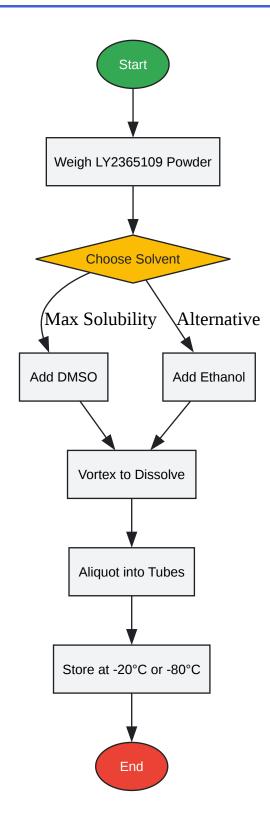
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Caption: Mechanism of **LY2365109** as a GlyT1 inhibitor at the synapse.

### **Experimental Workflow for Stock Solution Preparation**

This diagram outlines the key steps for preparing LY2365109 stock solutions.





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Caption: Workflow for preparing **LY2365109** stock solutions.



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